

Benchmarking In Silico vs. In Vitro: A Comparative Guide for Piperidine Scaffolds

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Compound of Interest

Compound Name: (1-Propylpiperidin-4-yl)methanamine

CAS No.: 392691-05-3

Cat. No.: B1274666

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Executive Summary

The piperidine ring is a "privileged scaffold" in medicinal chemistry, forming the core of blockbuster drugs ranging from fentanyl to paroxetine. However, its non-planar nature and the stereoelectronic effects of the nitrogen lone pair present unique challenges for predictive modeling.

This guide objectively compares computational predictions against experimental ground truths for piperidine derivatives. We move beyond basic correlations to analyze why discrepancies occur—specifically focusing on conformational flexibility (chair/boat flipping) and ionization (pKa) anomalies—and provide validated protocols to bridge the gap.

Part 1: The Conformational Landscape

The Challenge: Axial vs. Equatorial Preferences

Unlike flat aromatic rings, piperidines exist in dynamic equilibrium. The textbook assumption that "bulky groups prefer equatorial positions" often fails in N-substituted piperidines due to the

Anomeric Effect and 1,3-diaxial interactions. Accurate prediction of the bioactive conformer is a prerequisite for successful docking.

Comparative Analysis: Methods & Accuracy[1]

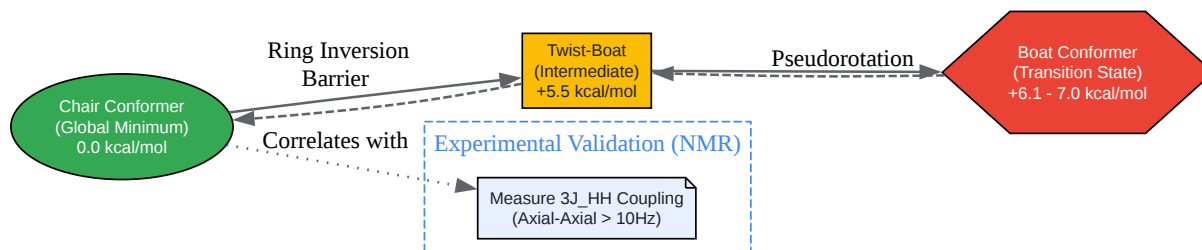
Feature	DFT (Quantum Mechanics)	Molecular Mechanics (Force Fields)	NMR Spectroscopy (Experimental)
Primary Method	M06-2X / cc-pVDZ	OPLS4 / MMFF94	H-NMR (Coupling)
Accuracy (Energy)	High (MAE < 0.5 kcal/mol)	Moderate (MAE ~1-2 kcal/mol)	Gold Standard (Ground Truth)
Throughput	Low (Hours/compound)	High (Seconds/compound)	Low (Requires synthesis)
Limitations	Expensive; Solvent models (PCM) may underestimate specific solvation.	Often fails to capture stereoelectronic effects (e.g., lone pair repulsion).	Requires >5mg pure compound; rapid exchange averages signals at RT.

Expert Insight: The "M06-2X" Advantage

Recent benchmarking indicates that the M06-2X functional with the cc-pVDZ basis set offers the optimal balance of accuracy and cost for piperidines, outperforming the standard B3LYP in capturing dispersion forces and non-covalent interactions critical for ring-pucker energetics.

Visualization: Conformational Energy Barriers

The following diagram illustrates the energy landscape of piperidine ring inversion, highlighting the critical energy barriers that computational models must accurately predict to match NMR data.



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Caption: Energy profile of piperidine ring inversion. Accurate DFT methods must replicate the ~6 kcal/mol barrier to the boat form to predict population ratios correctly.

Part 2: Ionization (pKa) Prediction

The Challenge: The Solvation Shell

Piperidines are generally basic (pKa ~10-11), but electron-withdrawing groups can shift this dramatically. The largest source of error in computational pKa prediction is the micro-solvation of the protonated amine. Implicit solvent models often fail to account for the specific hydrogen bonding network around the cationic nitrogen.

Comparative Data: Prediction vs. Experiment[2][3][4][5][6][7][8]

Method Class	Representative Tool	RMSE (Log Units)	Best Application
Empirical (QSAR)	ACD/Percepta, Marvin	0.4 - 0.5	Standard drug-like derivatives within training set.
Quantum (Ab Initio)	Jaguar (Schrödinger), Gaussian	0.5 - 1.2	Novel scaffolds; requires explicit water molecules for accuracy.
Hybrid (ML/QM)	SAMPL6 Challenge Models	~0.7	Emerging methods combining physics + data.
Experimental	Potentiometric Titration	< 0.05	Gold Standard for lead optimization.

“

Critical Observation: While empirical tools are faster, they often fail (Error > 1.5 log units) for piperidines with intramolecular hydrogen bonds (e.g., 3-OH or 3-F derivatives). In these cases, QM methods with explicit water molecules (cluster approach) are required.

Part 3: Detailed Protocols

Protocol A: High-Accuracy Conformational Search (Computational)

Objective: Identify the bioactive conformer and calculate Boltzmann-weighted populations.

- Initial Sampling: Generate 50-100 conformers using a force field (OPLS4 or MMFF94) to cover the conformational space (Chair, Boat, Twist-Boat).

- Geometry Optimization:
 - Software: Gaussian 16 or Jaguar.
 - Theory: DFT M06-2X / cc-pVDZ.
 - Solvent: PCM or SMD model (match your experimental solvent, e.g., Chloroform or Water).
- Frequency Calculation: Confirm stationary points (no imaginary frequencies for minima).
- Analysis: Calculate
relative to the global minimum.
 - Equation:
 - Output: If
kcal/mol, the conformer population is negligible (<3%) at room temperature.

Protocol B: NMR Validation of Ring Pucker (Experimental)

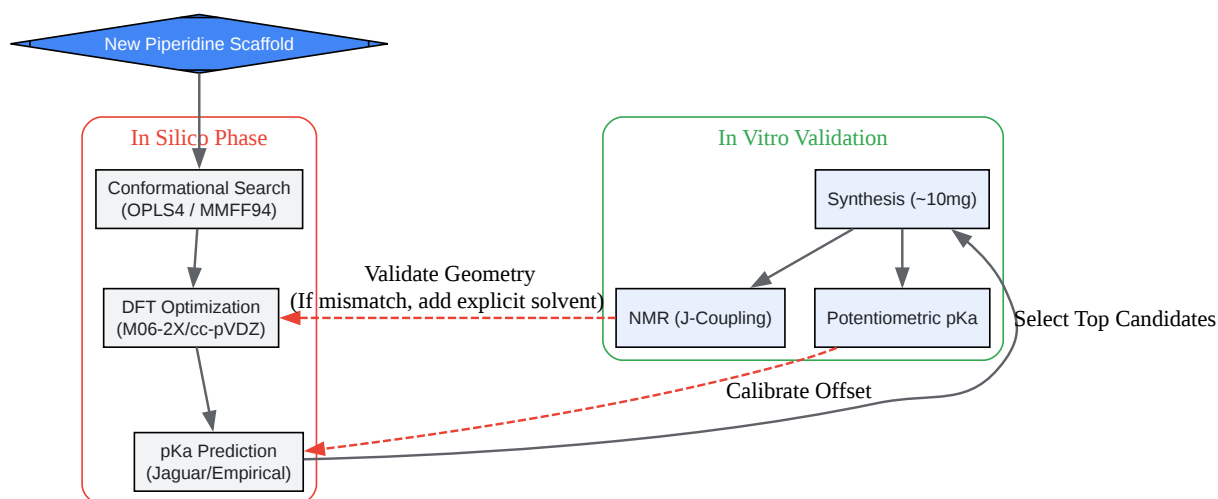
Objective: Determine if the substituent is Axial or Equatorial.

- Sample Prep: Dissolve 5-10 mg of piperidine derivative in 600 μ L
or
.
- Acquisition: Acquire ^1H -NMR spectrum (min 400 MHz, ideally 600 MHz).
- Coupling Analysis (
): Focus on the proton at the substituted carbon (e.g., H2 or H3).
 - Axial Proton (

-): Look for a large coupling constant (Hz) due to anti-periplanar coupling with adjacent axial protons.
- Equatorial Proton (): Look for small coupling constants (Hz) (gauche coupling only).
 - NOESY Experiment (Optional): If coupling is ambiguous, run 1D-NOESY. Strong NOE between 1,3-diaxial protons confirms the chair conformation.

Part 4: Integrated Workflow

The following diagram outlines the decision matrix for characterizing a new piperidine scaffold.



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Caption: Integrated workflow for piperidine characterization. Note the feedback loops where experimental data (NMR/Titration) is used to recalibrate computational parameters.

References

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Sources

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